

Application Notes and Protocols for Native Gel Electrophoresis of Protein Complexes

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Compound of Interest

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Introduction: Unveiling Protein Interactions in their Native State

Native polyacrylamide gel electrophoresis (PAGE) is a powerful technique for the analysis of protein complexes in their folded and active state.^{[1][2]} Unlike denaturing techniques like SDS-PAGE, native PAGE preserves the non-covalent interactions between proteins, allowing for the study of protein-protein interactions, subunit composition, and the determination of the native mass and oligomeric state of protein complexes.^{[1][3]} This technique is particularly valuable in fields such as proteomics, structural biology, and drug development for understanding the functional organization of cellular machinery.

Two widely used variations of native PAGE are Blue Native PAGE (BN-PAGE) and Clear Native PAGE (CN-PAGE).

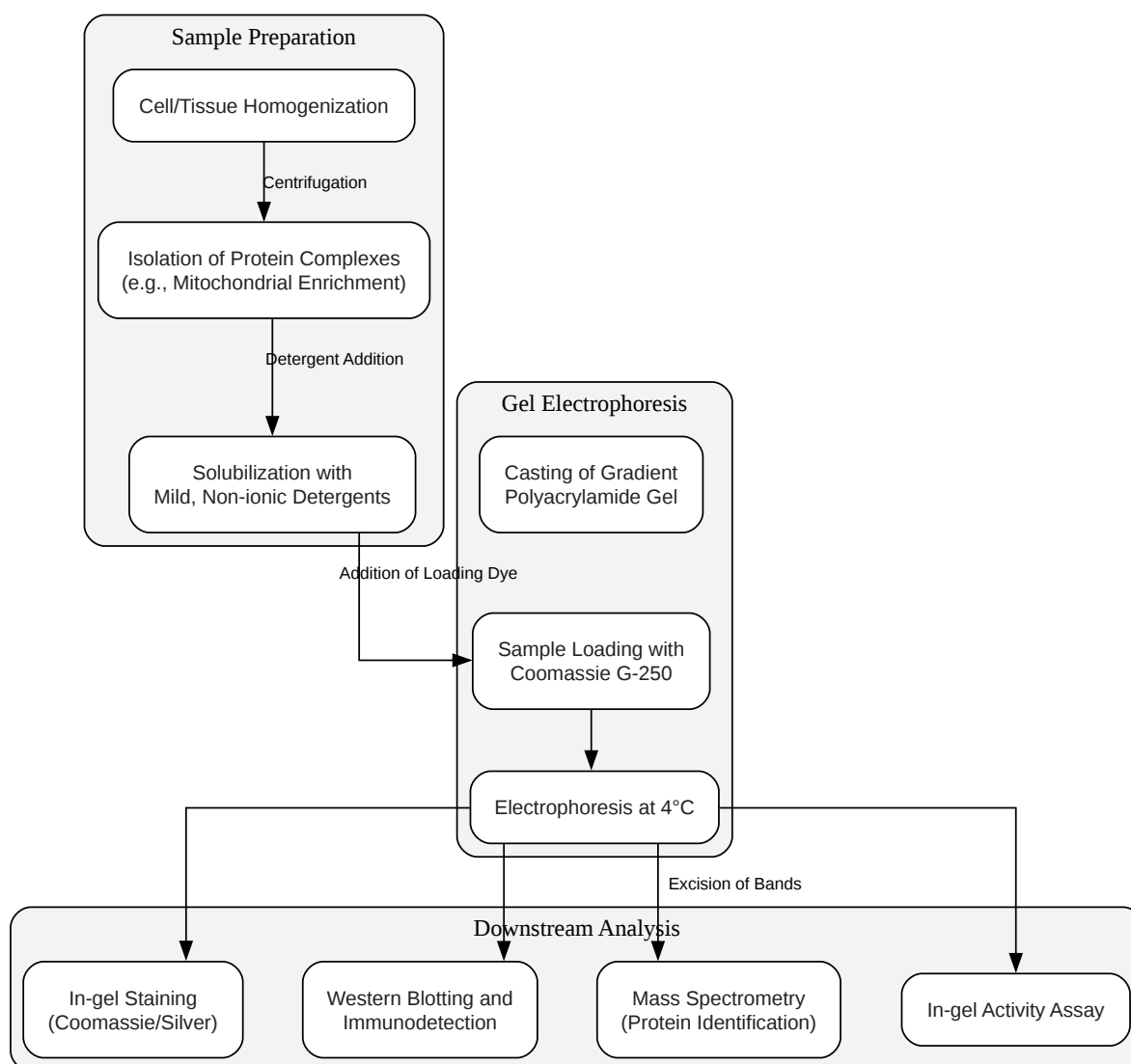
- **Blue Native PAGE (BN-PAGE):** This method utilizes the anionic dye Coomassie Brilliant Blue G-250 to impart a negative charge to protein complexes, enabling their separation primarily

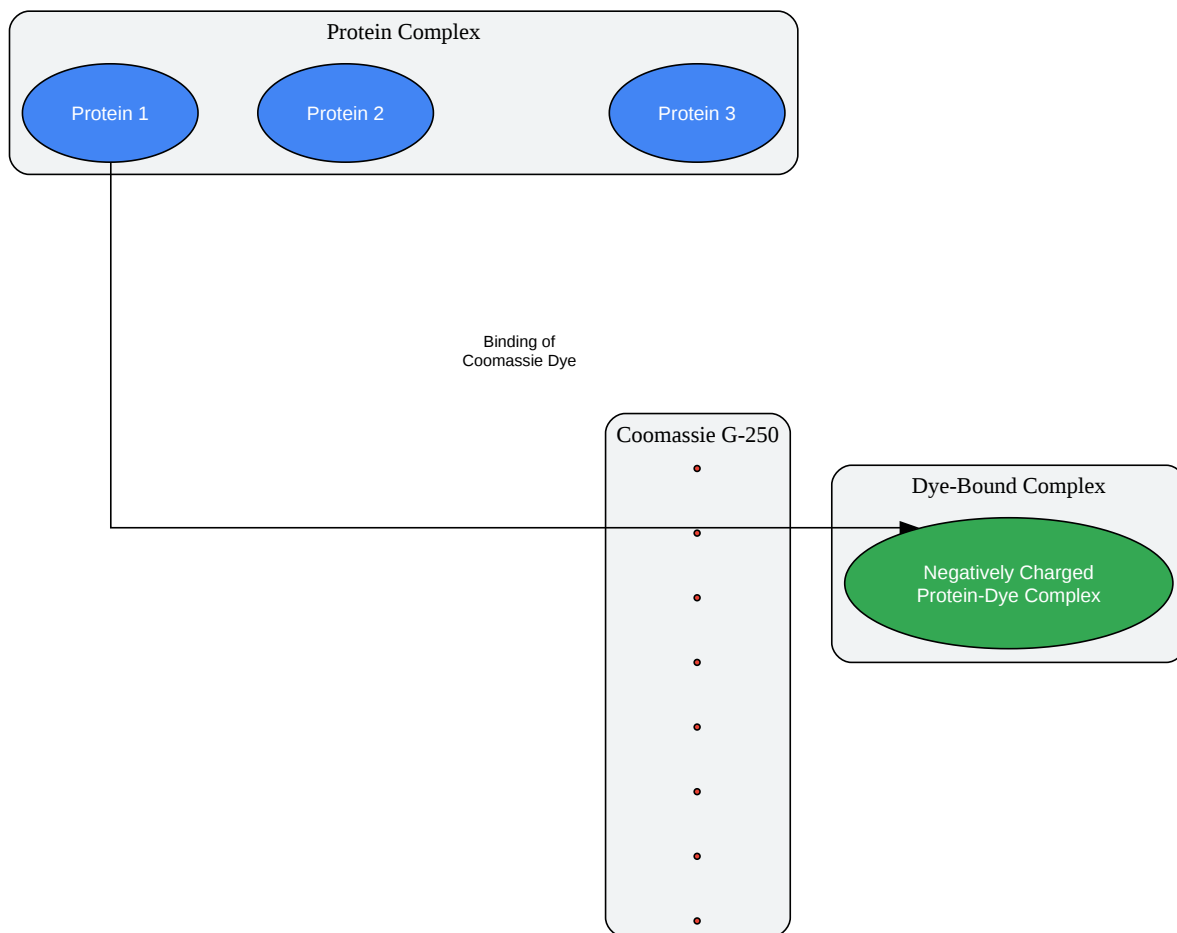
based on size.[1][4] BN-PAGE is robust for separating and characterizing a wide range of protein complexes, including membrane-bound and mitochondrial complexes.[3][5]

- Clear Native PAGE (CN-PAGE): This technique separates proteins based on their intrinsic charge and size without the use of Coomassie dye.[1][3] CN-PAGE is advantageous when the dye might interfere with downstream applications, such as in-gel activity assays or fluorescence resonance energy transfer (FRET) analyses.[3]

This document provides detailed protocols for BN-PAGE, a commonly employed method for the analysis of large protein assemblies.

Experimental Workflow for Blue Native PAGE





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